

# Technical Guide: Safe Handling and Properties of 2-Methoxy-5-(trifluoromethoxy)benzaldehyde

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## Compound of Interest

Compound Name:	2-Methoxy-5-(trifluoromethoxy)benzaldehyde
Cat. No.:	B130969

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This document provides a comprehensive overview of the safety protocols, handling procedures, and physicochemical properties of **2-Methoxy-5-(trifluoromethoxy)benzaldehyde** (CAS No. 145742-65-0). The information is intended to support laboratory research and development activities by promoting safe handling and informed use of this versatile aromatic aldehyde.

## Chemical Identification and Properties

**2-Methoxy-5-(trifluoromethoxy)benzaldehyde** is a substituted benzaldehyde derivative that serves as a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its unique trifluoromethoxy group enhances reactivity and solubility in many organic solvents, making it a key component in the development of novel compounds.<sup>[1]</sup> The substance is also recognized for its potential in material science, particularly in formulating advanced polymers and coatings, where it can impart improved thermal stability and chemical resistance.<sup>[1]</sup>

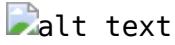
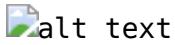
Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C9H7F3O3	<a href="#">[2]</a>
Molecular Weight	220.15 g/mol	<a href="#">[2]</a>
Appearance	Light orange to Yellow to Green clear liquid	
Purity	>98.0% (GC)	<a href="#">[2]</a>
CAS Number	145742-65-0	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	2-Formyl-4-(trifluoromethoxy)anisole	<a href="#">[2]</a>
Physical State (at 20°C)	Liquid	
Specific Gravity (20/20)	1.36	
Refractive Index	1.48	

## Hazard Identification and Classification

This chemical is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[3\]](#) The primary hazards are skin and eye irritation.[\[2\]](#)[\[3\]](#)

Table 2: Hazard Identification

Hazard Classification	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2 / 2A		Warning	H319: Causes serious eye irritation. <a href="#">[2]</a>

## First-Aid Measures

In case of exposure, immediate and appropriate first-aid measures should be taken.

Table 3: First-Aid Procedures

Exposure Route	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention. <a href="#">[2]</a> <a href="#">[3]</a>
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. <a href="#">[2]</a> <a href="#">[3]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <a href="#">[3]</a>

## Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to ensure safety in a laboratory setting.

### Handling

- Ventilation: Ensure adequate ventilation. Use in a well-ventilated place, and consider local exhaust if vapor or aerosol will be generated.[\[2\]](#)
- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection.[\[2\]](#)  
[\[3\]](#) Safety glasses are a minimum, and a face shield may be required in some situations.[\[2\]](#)

- Hygiene: Wash hands and face thoroughly after handling.[2][3] Do not get in eyes, on skin, or on clothing.[3] Avoid ingestion and inhalation.[3]

## Storage

- Conditions: Keep container tightly closed.[2] Store in a cool, dark, and dry place.[2][4] A recommended storage temperature is below 15°C.
- Incompatibilities: Protect from moisture.[3] The material is noted to be air-sensitive, and storage under an inert gas is recommended.

Table 4: Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields (or goggles). Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][3] Handle with gloves and wash and dry hands after use.[4]
Respiratory Protection	A vapor respirator is recommended. Follow local and national regulations. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2][3]

## Fire-Fighting and Accidental Release Measures

### Fire-Fighting

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[4]

- Protective Equipment: In case of a fire, wear a self-contained breathing apparatus with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[3][4]

## Accidental Release

- Personal Precautions: Use personal protective equipment. Keep people away from and upwind of the spill/leak. Ensure adequate ventilation.[2]
- Environmental Precautions: Prevent the product from entering drains, waterways, or the soil. [2]
- Containment and Cleanup: Absorb the spilled material with a suitable inert absorbent (e.g., dry sand, earth, vermiculite, sawdust).[2][4] Collect the material and place it in a suitable container for disposal.[2][4]

## Disposal Considerations

Disposal of **2-Methoxy-5-(trifluoromethoxy)benzaldehyde** and its containers must be conducted in accordance with all federal, state, and local regulations.[2] The product should not be allowed to enter the environment.[2] Dispose of the contents and container as unused product at a hazardous or special waste collection point.[2][4]

## Experimental Protocols and Applications

Currently, detailed, publicly available experimental protocols or specific signaling pathway diagrams involving **2-Methoxy-5-(trifluoromethoxy)benzaldehyde** are limited. Its primary documented application is as a versatile chemical intermediate in organic synthesis, particularly for creating pharmaceuticals and agrochemicals with enhanced biological activity.[1] Researchers utilize this compound for its ability to participate in electrophilic aromatic substitution reactions to build more complex molecular structures.[1]

Workflow: General Synthetic Use



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Caption: A generalized workflow for using the title compound in organic synthesis.

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## References

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